

Methylkushenol C CAS number and molecular weight

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Compound of Interest

Compound Name: Methylkushenol C

Cat. No.: B15138875

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Methylkushenol C: A Technical Overview

For Researchers, Scientists, and Drug Development Professionals

Introduction

Methylkushenol C is a naturally occurring flavonoid that has garnered interest within the scientific community. This technical guide provides a comprehensive overview of its chemical properties, and while direct biological data is limited, we will explore the activities of structurally related compounds isolated from the same source. This document is intended to serve as a foundational resource for researchers and professionals in drug development.

Chemical Properties

Property	Value	Source
CAS Number	128879-52-7	PubChem[1]
Molecular Formula	C ₂₆ H ₂₈ O ₇	PubChem[1]
Molecular Weight	452.5 g/mol	PubChem[1]
Synonyms	5-O-methylkushenol C	Semantic Scholar[2]

Biological Activity

Direct experimental data on the biological activity of **Methylkushenol C** is not extensively available in peer-reviewed literature. However, a study on flavonoids isolated from the roots of *Sophora flavescens*, the plant source of **Methylkushenol C**, provides valuable context. The study investigated the anti-inflammatory and antiproliferative activities of several isolated flavonoids. While specific IC50 values for **Methylkushenol C** were not reported, the study details the activities of other related compounds, suggesting a potential area of investigation for **Methylkushenol C**.

Anti-Inflammatory Activity of Related Flavonoids from *Sophora flavescens*

The anti-inflammatory potential of flavonoids from *Sophora flavescens* was assessed by measuring the inhibition of nitric oxide (NO) production in lipopolysaccharide (LPS)-stimulated RAW 264.7 macrophages. Several compounds exhibited significant inhibitory effects.

Antiproliferative Activity of Related Flavonoids from *Sophora flavescens*

The antiproliferative effects of the isolated flavonoids were evaluated against the human hepatoma (HepG2) cell line. A number of these compounds demonstrated notable activity.

Experimental Protocols

While specific experimental protocols for **Methylkushenol C** are not detailed in the available literature, the methodologies used for the assessment of related flavonoids from *Sophora flavescens* provide a clear procedural framework.

Cell Culture and Treatment

- Cell Lines:
 - Murine macrophage cell line (RAW 264.7) for anti-inflammatory assays.
 - Human hepatoma cell line (HepG2) for antiproliferative assays.
- Culture Conditions: Cells were cultured at 37°C in a humidified atmosphere with 5% CO₂.

- Treatment: For experimental assays, cells were treated with various concentrations of the test compounds.

Nitric Oxide (NO) Production Inhibition Assay

- RAW 264.7 macrophages were seeded in 96-well plates.
- The cells were treated with various concentrations of the test compounds.
- Lipopolysaccharide (LPS) was added to induce an inflammatory response and subsequent NO production.
- After a 24-hour incubation period, the amount of nitrite in the culture medium, an indicator of NO production, was measured using the Griess reagent.

Antiproliferative Activity (MTT Assay)

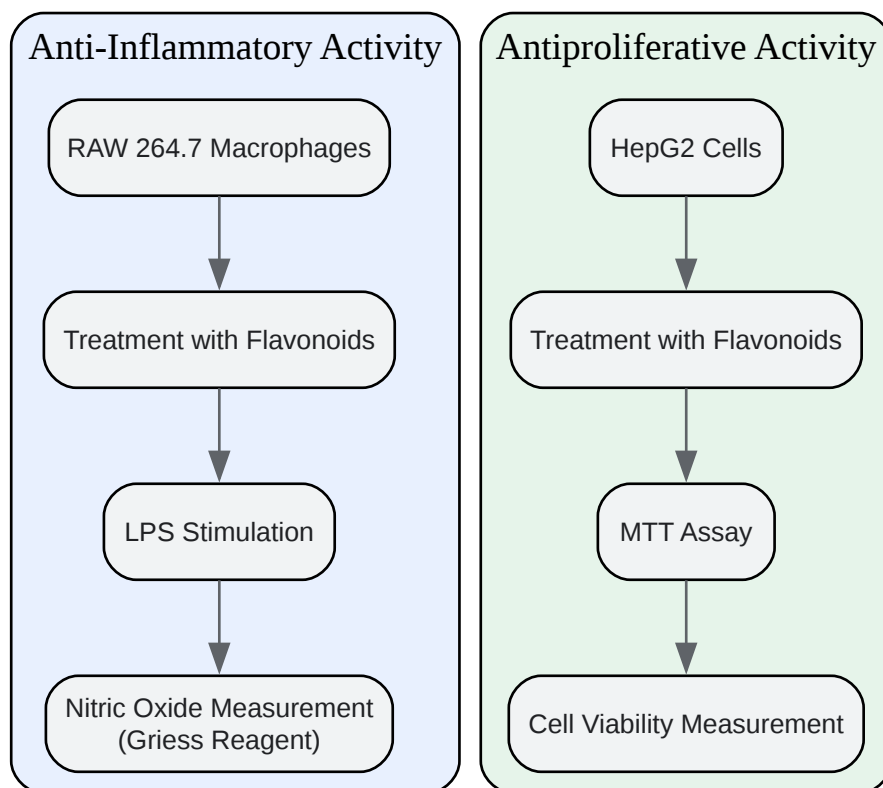
- HepG2 cells were seeded in 96-well plates.
- The cells were treated with various concentrations of the test compounds and incubated for a specified period.
- MTT (3-(4,5-dimethylthiazol-2-yl)-2,5-diphenyltetrazolium bromide) solution was added to each well.
- After incubation, the formazan crystals formed by viable cells were dissolved in a suitable solvent.
- The absorbance was measured using a microplate reader to determine cell viability.

Signaling Pathways

Specific signaling pathways modulated by **Methylkushenol C** have not yet been elucidated. However, flavonoids are well-known to interact with various signaling cascades, particularly those involved in inflammation. A common target for the anti-inflammatory action of flavonoids is the NF- κ B (nuclear factor kappa-light-chain-enhancer of activated B cells) signaling pathway.

Visualizations

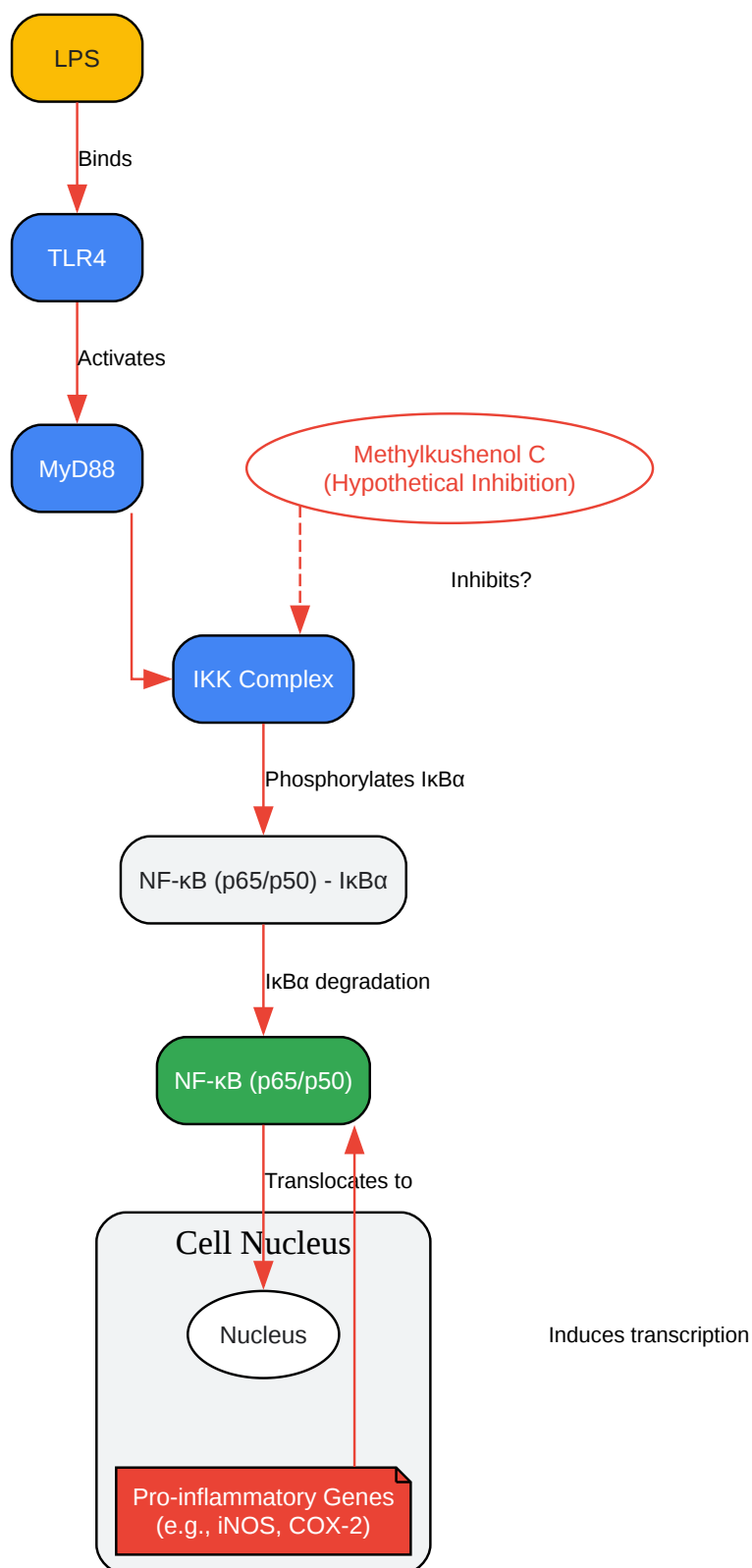
General Experimental Workflow



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Caption: General workflow for assessing anti-inflammatory and antiproliferative activities.

Hypothetical Anti-Inflammatory Signaling Pathway



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Caption: A potential mechanism of anti-inflammatory action via NF-κB pathway inhibition.

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References

- 1. Anti-inflammatory and antiproliferative activities of trifolirhizin, a flavonoid from Sophora flavescens roots - PMC [pmc.ncbi.nlm.nih.gov]
- 2. Flavonoids from the Roots of Sophora flavescens and Their Potential Anti-Inflammatory and Antiproliferative Activities [mdpi.com]
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